

CAS number 5978-75-6 physicochemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *9H-Fluoren-2-amine, hydrochloride*

CAS No.: *5178-55-2*

Cat. No.: *B1656243*

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Technical Guide: Physicochemical Profile & Applications of 9-Aminofluorene Hydrochloride (CAS 5978-75-6)

Executive Summary

CAS 5978-75-6, chemically identified as 9-Aminofluorene Hydrochloride (also known as 9-Fluorenylammonium chloride), is a critical carbocyclic building block in organic synthesis and medicinal chemistry.^[1] Unlike its aromatic amine isomer (2-aminofluorene), the amino group in 9-aminofluorene is attached to an sp³ hybridized carbon at the bridgehead of the fluorene system.^[1] This structural distinction confers aliphatic amine reactivity (higher basicity, pKa ~9.0) rather than aniline-like properties.^[1]

This guide provides a rigorous physicochemical profile, experimental handling protocols, and application workflows for researchers utilizing this compound in drug development, specifically in the synthesis of intercalating agents, steric protecting groups, and optoelectronic materials.

Physicochemical Specifications

The following data aggregates experimental values and validated computational descriptors to establish a baseline for quality control and experimental design.

Property	Value / Description	Context for Researchers
Chemical Name	9-Aminofluorene Hydrochloride	9H-Fluoren-9-amine, HCl (1:[1] [2][3]1)
Molecular Formula	C ₁₃ H ₁₂ ClN	Parent: C ₁₃ H ₁₁ N (Free Base)
Molecular Weight	217.69 g/mol	Free Base MW: 181.23 g/mol
Appearance	White to pale yellow crystalline powder	Yellowing indicates oxidation of the free base.[1]
Melting Point	265–270 °C (Decomposes)	High lattice energy; distinct from free base (mp ~62–64 °C).[1]
Solubility (Water)	Low to Moderate (< 10 mg/mL)	Limited by the hydrophobic fluorene moiety despite ionic head.[1]
Solubility (Organic)	Soluble in DMSO, DMF, Methanol	Preferred solvents for stock solution preparation.
pKa (Conjugate Acid)	~8.8 – 9.2 (Predicted)	Behaves like benzhydramine; significantly more basic than aniline.[1]
LogP (Free Base)	2.7 – 3.1	High lipophilicity drives membrane permeability and DNA intercalation.[1]
H-Bond Donors/Acceptors	3 (Donors), 0 (Acceptors)	Relevant for crystal engineering and receptor binding.[1]

Chemical Structure & Reactivity Analysis

The Fluorenyl Core

The fluorene backbone is a rigid, planar, tricyclic hydrocarbon. This planarity allows the molecule to function as an effective DNA intercalator, slipping between base pairs. In drug design, this moiety is often employed to increase the lipophilicity and metabolic stability of a lead compound.

The C9-Amine Functionality

The amino group at the C9 position is benzylic-like but constrained.^[1]

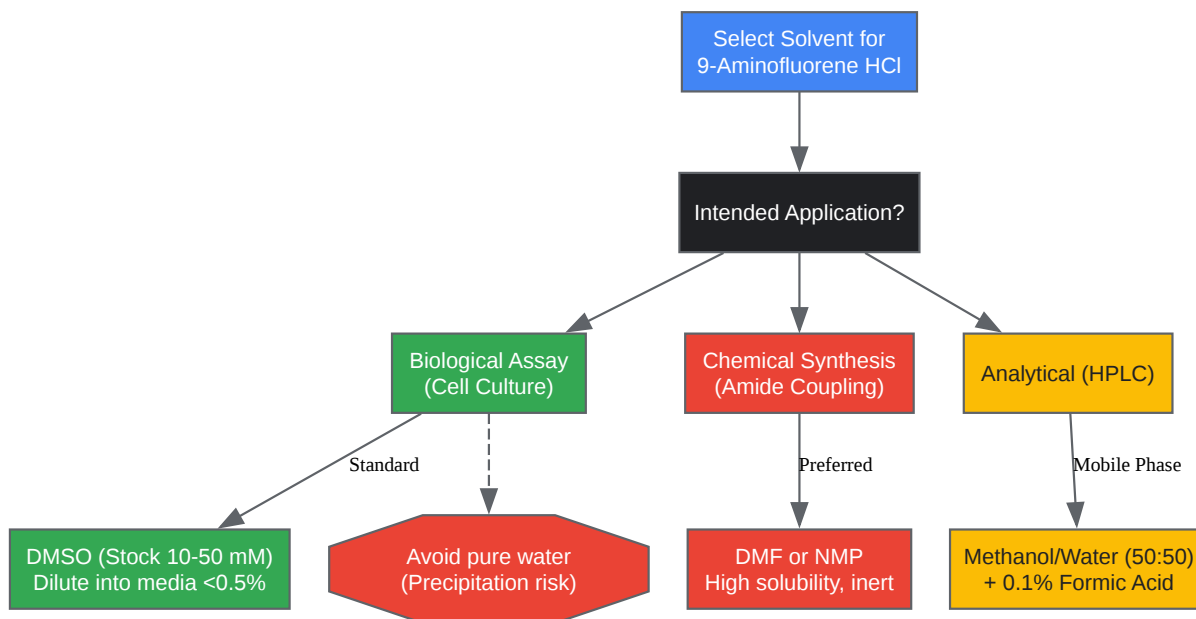
- **Basicity:** Unlike 2-aminofluorene (where the lone pair delocalizes into the ring), the C9 amine is aliphatic.^[1] It forms a stable hydrochloride salt.^[1]
- **Reactivity:** It undergoes standard nucleophilic substitutions and amide couplings.^[1] However, the steric bulk of the flanking phenyl rings can retard reaction rates compared to primary alkyl amines, requiring stronger coupling reagents (e.g., HATU vs. EDC) or elevated temperatures.
- **C-H Acidity:** The C9 proton (alpha to the amine) is relatively acidic (pKa ~20-23 for the neutral hydrocarbon) due to the formation of a 14-electron aromatic anion (fluorenyl anion).^[1] Strong bases can deprotonate this position, leading to side reactions or racemization if chiral derivatives are used.

Solubility & Stability Profile

Stability:

- **Hygroscopicity:** The hydrochloride salt is moderately hygroscopic.^[1] Store in a desiccator.
- **Oxidation:** The free amine oxidizes slowly in air to form fluorenone derivatives (yellow discoloration).^[1] The HCl salt is significantly more stable against oxidation.^[1]
- **Thermal:** Stable up to its melting point; however, prolonged heating in solution can induce elimination or oxidation.

Solubility Decision Tree: Researchers often struggle with the solubility of large hydrophobic salts.^[1] Use the following logic for solvent selection:



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Figure 1: Solvent selection logic based on experimental intent.

Experimental Methodologies

Protocol 1: Free Base Liberation (Desalting)

For reactions requiring the nucleophilic free amine (e.g., reductive amination), the HCl must be neutralized.

- Suspension: Suspend 1.0 g (4.6 mmol) of 9-Aminofluorene HCl in 20 mL of Dichloromethane (DCM). The salt will not fully dissolve.[1]
- Neutralization: Add 10 mL of saturated aqueous NaHCO_3 or 1M NaOH.
- Extraction: Shake vigorously in a separatory funnel until the solid dissolves and transfers to the organic layer.
- Separation: Collect the DCM layer.[1] Extract the aqueous layer once more with 10 mL DCM. [1]

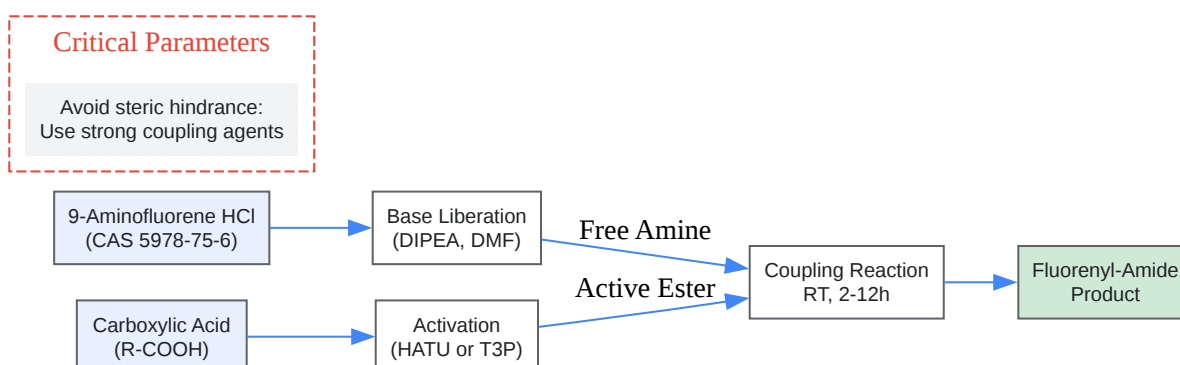
- Drying: Dry combined organics over anhydrous Na_2SO_4 .
- Concentration: Evaporate solvent in vacuo. Note: Do not heat above 40°C to minimize oxidation.[1] The resulting free base should be used immediately.[1]

Protocol 2: Quality Control via HPLC

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase A: Water + 0.1% TFA.[1]
- Mobile Phase B: Acetonitrile + 0.1% TFA.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Fluorene strong absorption) and 280 nm.[1]
- Expected Retention: The amine will elute earlier than fluorenone (common impurity) due to the polar ammonium group formed in the acidic mobile phase.[1]

Synthesis & Applications Workflow

9-Aminofluorene is primarily used to introduce the fluorenyl motif.[1] Below is a standard workflow for synthesizing a fluorenyl-tagged amide, common in probe development.



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Figure 2: Amide coupling workflow utilizing 9-Aminofluorene HCl.

Key Applications:

- Fmoc-Chemistry Precursors: While Fmoc-Cl is the standard reagent, 9-aminofluorene is the core scaffold.^[1] Derivatives are used to create novel protecting groups that are labile under specific non-basic conditions.^[1]
- DNA Intercalators: The planar fluorene system intercalates into DNA.^[1] Derivatives of 9-aminofluorene are investigated as antitumor agents.^[1]
- Optoelectronics: Used as a hole-transport material building block in OLEDs due to the high hole mobility of the fluorene unit.^[1]

Safety & Handling (MSDS Summary)

- GHS Classification: Warning.^{[1][2]}
- Hazard Statements:
 - H302: Harmful if swallowed.^{[1][2]}
 - H315: Causes skin irritation.^{[1][2][4]}
 - H319: Causes serious eye irritation.^{[1][2][4]}
- Handling: Wear nitrile gloves and safety glasses.^[1] Use in a fume hood to avoid inhalation of dust.^[1]
- Disposal: Dispose of as hazardous organic waste containing halogens (due to HCl) and nitrogen.^[1]

References

- National Center for Biotechnology Information. (2025).^[1] PubChem Compound Summary for CID 2724685, 9H-Fluoren-9-amine hydrochloride. Retrieved from [\[Link\]](#)^[1]

- NIST Chemistry WebBook. (2023).[1] 9-Aminofluorene Gas Phase Data and Spectra. Retrieved from [[Link](#)][1]

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Sources

- [1. 9H-FLUOREN-9-AMINE synthesis - chemicalbook \[chemicalbook.com\]](#)
- [2. 9H-fluoren-9-amine hydrochloride | C13H12ClN | CID 2724685 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 9-Aminofluorene \(CAS 525-03-1\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [4. 9-Aminofluorene hydrochloride, 98+% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.ca\]](#)
- To cite this document: BenchChem. [CAS number 5978-75-6 physicochemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1656243/docs#cas-number-5978-75-6-physicochemical-properties>]

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